

Proper Disposal of 1-Docosene: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Docosene

Cat. No.: B072489

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Ensuring the safe and environmentally responsible disposal of **1-Docosene** is a critical aspect of laboratory operations. This guide provides essential safety and logistical information, including step-by-step disposal procedures, to assist researchers, scientists, and drug development professionals in managing this chemical waste effectively. Adherence to these protocols is vital to minimize health risks and environmental impact.

Key Safety and Handling Information

1-Docosene is classified as an aspiration hazard, and it may be fatal if swallowed and enters the airways.[1][2][3] It is crucial to handle this substance with care, utilizing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a chemical fume hood.[3][4] In case of accidental ingestion, do NOT induce vomiting and seek immediate medical attention.[1][3]

Quantitative Data for 1-Docosene

For quick reference, the following table summarizes key quantitative data for **1-Docosene**.

Property	Value
Molecular Formula	C22H44
Molecular Weight	308.6 g/mol
Boiling Point	213 °C
Melting Point	-35 °C
Flash Point	76 °C
Density	0.758 g/cm ³
Vapor Pressure	0.2 mm Hg (at 20 °C)
Solubility in Water	1.259e-006 mg/L (at 25 °C, estimated)[5]

Experimental Protocol for Laboratory-Scale Disposal

This protocol outlines the recommended steps for the disposal of small quantities of **1-Docosene** typically found in a laboratory setting. This procedure should be carried out in compliance with all local, state, and federal regulations.

Materials:

- Container of waste **1-Docosene**
- Appropriate, compatible, and clearly labeled hazardous waste container (e.g., a high-density polyethylene or glass container)
- Inert absorbent material (e.g., vermiculite, sand, or commercial absorbent pads)
- Personal Protective Equipment (PPE): chemical-resistant gloves, safety goggles, and a lab coat
- Chemical fume hood

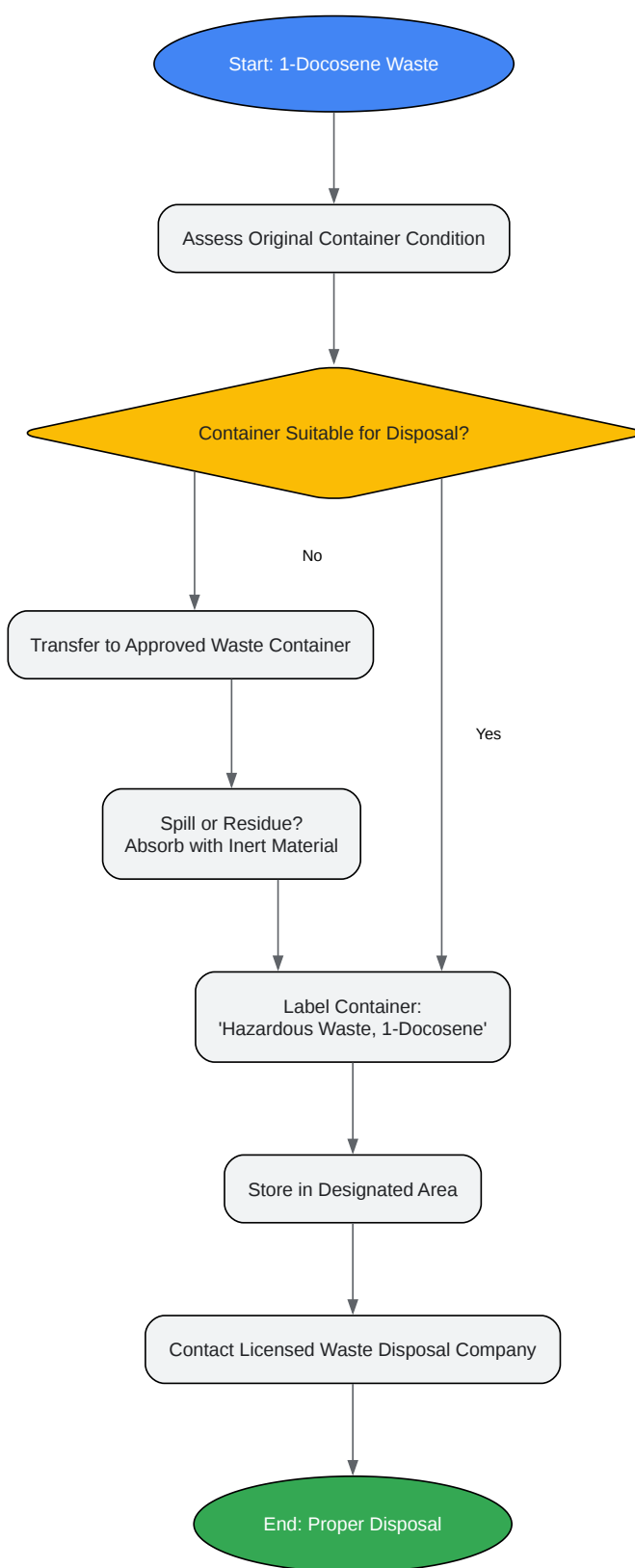
Procedure:

- Preparation and Safety Precautions:
 - Ensure all necessary PPE is worn correctly.
 - Perform the entire procedure within a certified chemical fume hood to avoid inhalation of any vapors.
 - Have spill control materials readily available.
- Waste Transfer:
 - If the original container is intact and suitable for transport, it can be designated as the waste container. Ensure it is properly labeled.
 - If transferring the waste, carefully pour the **1-Docosene** into the designated hazardous waste container. Avoid splashing.
 - If dealing with a spill, cover the liquid with an inert absorbent material.^[4]^[6] Allow the material to fully absorb the **1-Docosene**.
- Container Sealing and Labeling:
 - Securely cap the hazardous waste container.
 - The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**1-Docosene**."^[7] Include the approximate quantity and date of accumulation.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - The storage area should be away from incompatible materials, such as strong oxidizing agents.^[3]
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company to arrange for pickup and proper disposal.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Provide the waste disposal company with a complete and accurate description of the waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and logical steps for the proper disposal of **1-Docosene**.



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Caption: Logical workflow for the proper disposal of **1-Docosene** waste.

By following these procedures, laboratory professionals can ensure the safe handling and disposal of **1-Docosene**, contributing to a secure and environmentally conscious research environment. Always consult your institution's specific guidelines and the material's Safety Data Sheet (SDS) before handling or disposing of any chemical.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. 1-Docosene | C₂₂H₄₄ | CID 74138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. fishersci.fr [fishersci.fr]
- 5. 1-docosene, 1599-67-3 [thegoodscentscompany.com]
- 6. benchchem.com [benchchem.com]
- 7. engineering.purdue.edu [engineering.purdue.edu]
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